

In-Depth Technical Guide: Tripropylene Glycol Monomethyl Ether (CAS Number 25498-49-1)

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Compound of Interest

Compound Name: *Tripropylene glycol monomethyl ether*

Cat. No.: *B155963*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tripropylene glycol monomethyl ether (TPM), identified by CAS number 25498-49-1, is a high-boiling, colorless solvent with a mild ether-like odor.^{[1][2]} As a member of the propylene glycol ether family, TPM is a mixture of isomers.^{[3][4]} Its chemical structure, featuring both ether and alcohol functionalities, imparts a unique combination of properties, including excellent solvency for a wide range of polar and non-polar substances, complete water miscibility, and a slow evaporation rate.^{[5][6][7]} These characteristics have led to its widespread use in various industrial applications, and its potential as a specialty solvent in research and pharmaceutical development is an area of growing interest.^{[8][9]} This technical guide provides a comprehensive overview of the physicochemical properties, toxicological data, and potential applications of TPM, with a focus on its relevance to the scientific and drug development communities.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **Tripropylene glycol monomethyl ether**, compiled from various technical and safety data sheets.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	25498-49-1	[3][5]
Molecular Formula	C10H22O4	[3]
Molecular Weight	206.28 g/mol	[4]
Appearance	Colorless liquid	[1][2]
Odor	Mild ether-like	[2][7]
Boiling Point	242.4 °C (468.3 °F) at 760 mmHg	[7]
Melting Point	-78 °C (-108.4 °F)	[7]
Flash Point	120 °C (248 °F) (Closed Cup)	[7]
Specific Gravity	0.965 at 25 °C/25 °C	[5]
Vapor Pressure	<0.01 mmHg at 20 °C	[5]
Solubility in Water	Complete	[5][7]
Evaporation Rate	<0.01 (n-Butyl Acetate = 1)	[7]

Table 2: Toxicological Data

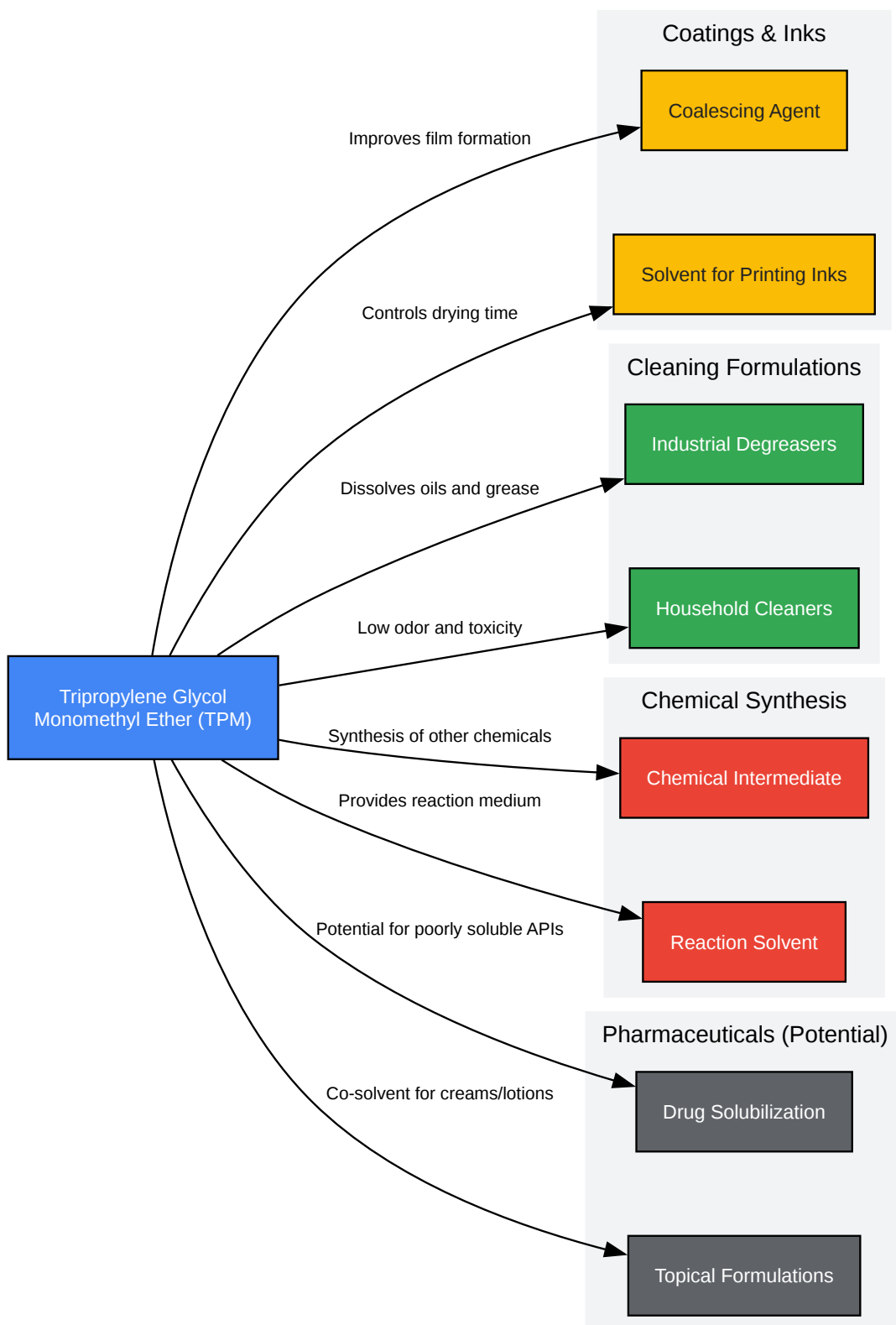
Endpoint	Value	Species	Reference(s)
Acute Oral Toxicity (LD50)	3200 - 3300 mg/kg	Rat	[10]
Acute Dermal Toxicity (LD50)	>15,440 mg/kg	Rabbit	[10]
Genotoxicity	Not considered genotoxic in vitro	N/A	[10]
Carcinogenicity	No statistically significant increases in tumors	Rat and Mouse	[10]
Developmental Toxicity	No frank developmental effects observed	Various	[10]

Applications in Research and Development

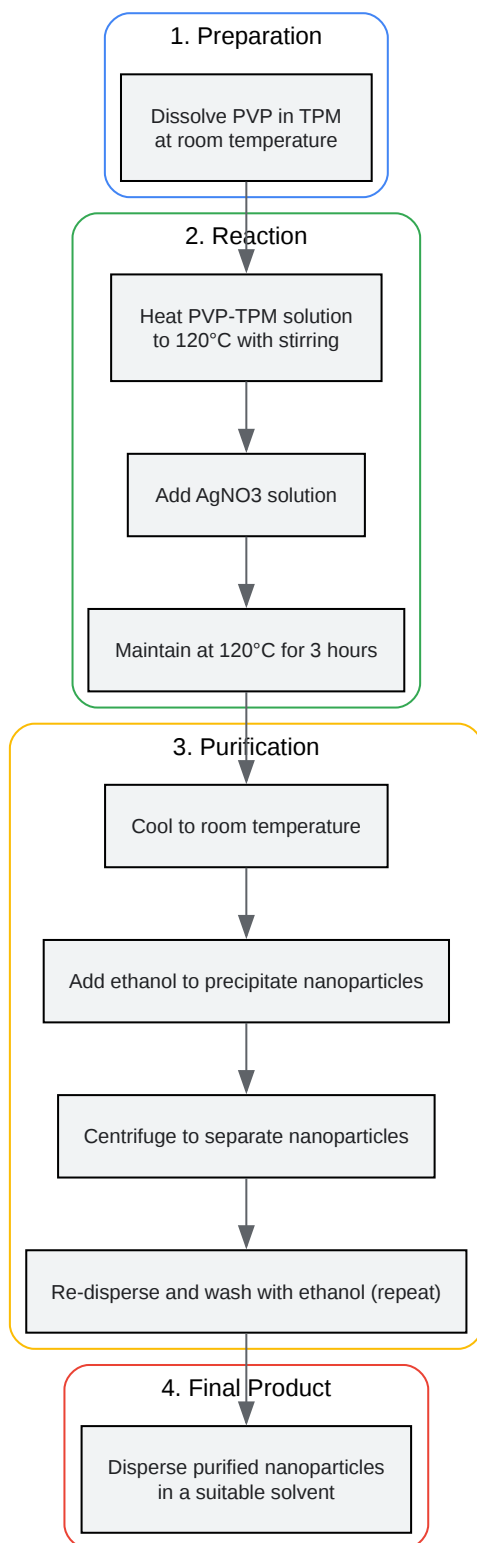
While TPM is predominantly used in industrial settings, its properties suggest potential applications in research and drug development, particularly as a versatile solvent.

Industrial Applications Workflow

TPM's excellent solvency, low volatility, and water miscibility make it a valuable component in a variety of industrial processes.[\[6\]](#)[\[9\]](#) Its role can be visualized as a central hub connecting to various applications, where its properties are leveraged to achieve specific outcomes.



Workflow for Silver Nanoparticle Synthesis using TPM

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